

Essential Safety and Logistical Guidance for Handling 4-Formyl-3-hydroxybenzonitrile

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Compound of Interest

Compound Name: 4-Formyl-3-hydroxybenzonitrile

Cat. No.: B1338046

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols and logistical plans for the handling and disposal of **4-Formyl-3-hydroxybenzonitrile** (CAS No. 84102-89-6). Adherence to these procedures is paramount to ensure personal safety and environmental compliance in the laboratory. This compound is classified as harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.^[1]

I. Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory procedures should be conducted to determine the appropriate level of PPE required. The following table summarizes the recommended PPE for handling **4-Formyl-3-hydroxybenzonitrile**.

PPE Category	Minimum Requirement	Recommended for High-Risk Operations
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields.	A face shield should be worn in addition to goggles where there is a significant risk of splashing or dust generation.
Hand Protection	Nitrile rubber gloves are suitable for incidental contact and handling of the solid. For prolonged contact or when handling solutions, consider double-gloving or using a more resistant glove material such as Butyl rubber. Always inspect gloves for integrity before use and change them immediately if contaminated.	Butyl rubber gloves offer good resistance to aldehydes. However, they have poor resistance to aromatic hydrocarbons.[2] Given the dual nature of this compound, for extensive handling, consider using a combination of gloves (e.g., a nitrile glove underneath a more robust glove) or select a glove based on the solvent being used.
Skin and Body Protection	A standard laboratory coat is the minimum requirement.	For operations with a high potential for splashes or significant dust generation, a chemical-resistant apron or coveralls should be worn over the lab coat.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.	If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with a particulate filter (P95 or P100) is required. For higher concentrations or the potential for vapor release, a respirator with an organic vapor cartridge and a particulate pre-filter may be necessary.

II. Operational Plan: Safe Handling and Storage

Engineering Controls:

- Ventilation: All handling of **4-Formyl-3-hydroxybenzonitrile** solid and its solutions should be performed in a certified chemical fume hood to control exposure to dust and vapors.[1]
- Eyewash and Safety Shower: An operational and easily accessible eyewash station and safety shower must be located in the immediate work area.

Work Practices:

- Avoid direct contact with the substance.[1]
- Avoid the formation or spread of dust in the air.[1]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Remove and wash contaminated clothing before reuse.

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[1]
- Keep the container tightly closed and clearly labeled.[1]

III. Disposal Plan

All waste containing **4-Formyl-3-hydroxybenzonitrile** must be treated as hazardous waste and disposed of in accordance with all applicable federal, state, and local environmental regulations.[3]

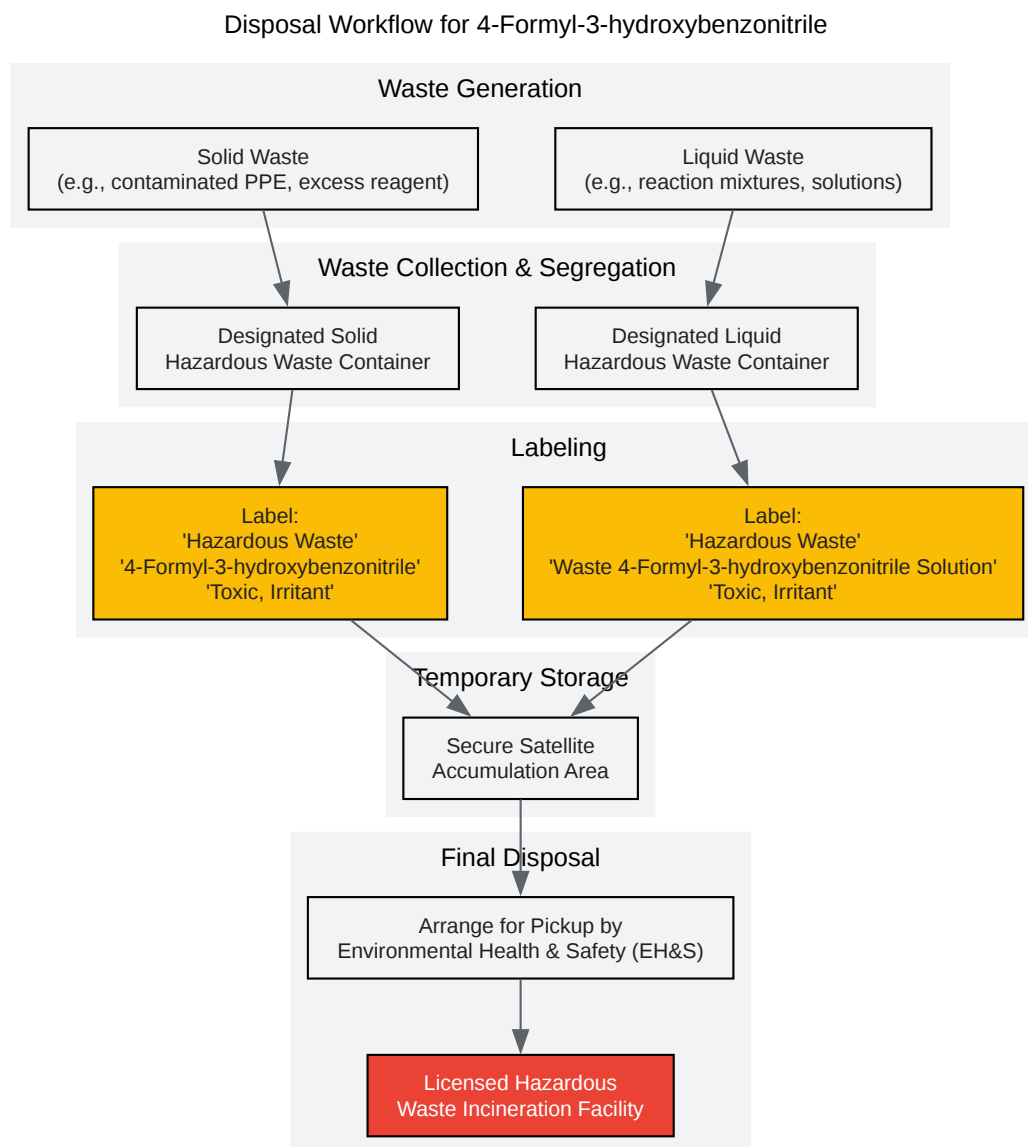
Waste Segregation and Collection:

- Solid Waste: Collect solid **4-Formyl-3-hydroxybenzonitrile** waste, including contaminated personal protective equipment (gloves, etc.), in a designated, leak-proof, and clearly labeled hazardous waste container.[4] The label should include the words "Hazardous Waste," the

full chemical name "**4-Formyl-3-hydroxybenzonitrile**," and the associated hazards (e.g., "Toxic," "Irritant").

- **Liquid Waste:** Solutions containing this compound should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.[\[5\]](#)[\[6\]](#)
- **Empty Containers:** Empty containers that held **4-Formyl-3-hydroxybenzonitrile** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[3\]](#) After triple-rinsing, the container can be disposed of as non-hazardous waste, provided all labels are removed or defaced.[\[3\]](#)

Disposal Workflow:



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Caption: Disposal workflow for **4-Formyl-3-hydroxybenzonitrile** waste.

IV. Emergency Procedures

Spill Response:

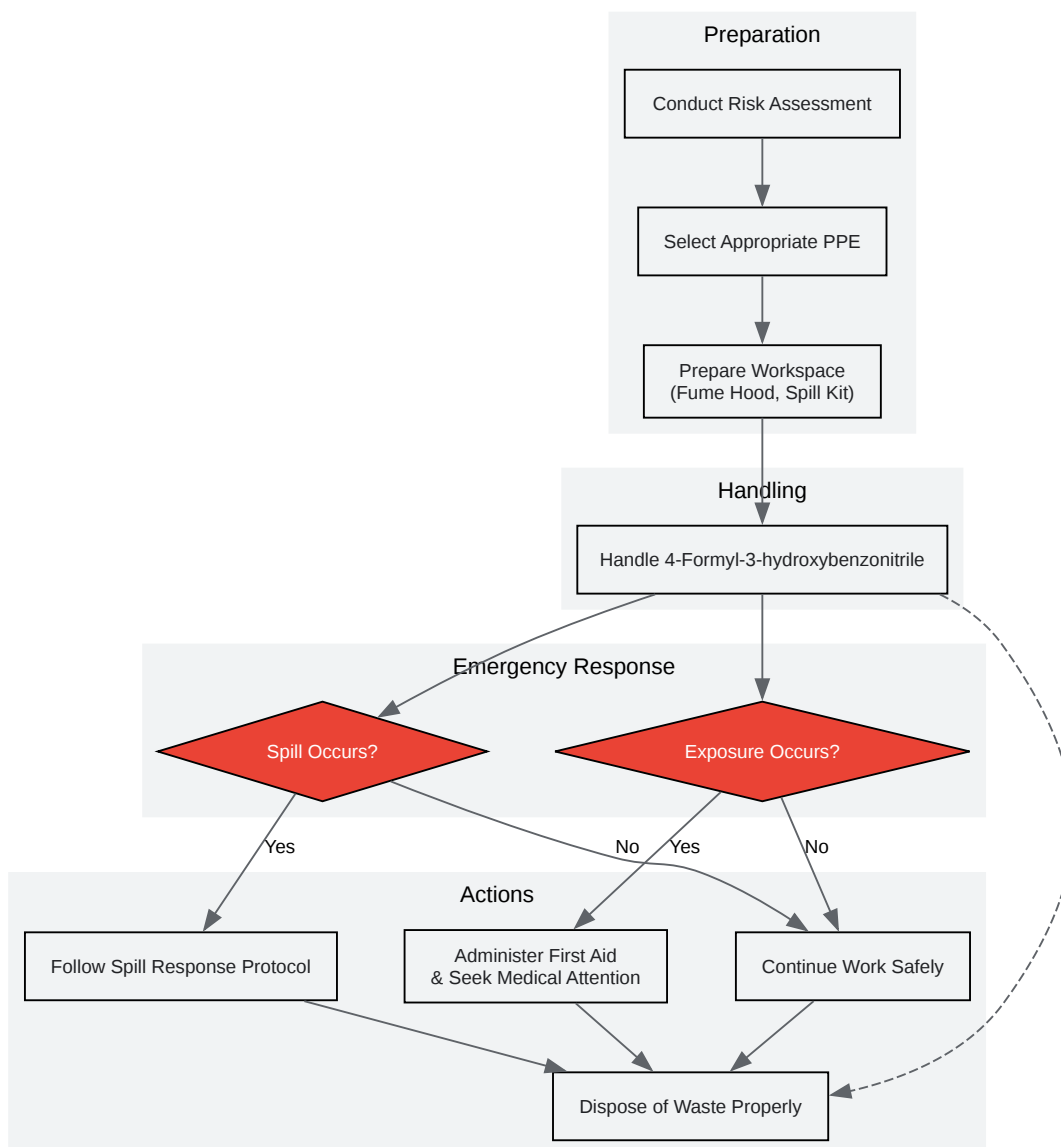
- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated. If the spill is large or in a poorly ventilated area, evacuate the entire lab and contact emergency personnel.
- **Contain:** Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels to clean up large spills.
- **Collect:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent, and collect the decontamination materials as hazardous waste.

First Aid:

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [\[1\]](#)
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

Handling and Emergency Preparedness Workflow:

Handling and Emergency Preparedness Workflow

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Caption: Workflow for safe handling and emergency preparedness.

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